

1-Bromo-2-methyl-4-(trifluoromethoxy)benzene

GHS classification

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Compound of Interest

Compound Name: 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene

Cat. No.: B031540

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An In-depth Technical Guide to the GHS Classification of **1-Bromo-2-methyl-4-(trifluoromethoxy)benzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) classification for **1-Bromo-2-methyl-4-(trifluoromethoxy)benzene** (CAS No. 261951-96-6). This document is intended to serve as a core resource for researchers, scientists, and professionals in drug development who handle this compound, ensuring its safe use and proper management.

GHS Classification Summary

1-Bromo-2-methyl-4-(trifluoromethoxy)benzene is classified under the GHS with hazards related to acute toxicity, skin and eye irritation, respiratory irritation, and aquatic toxicity. The following tables summarize the key GHS elements for this compound.

Table 1: GHS Hazard Classification

| Hazard Class | Hazard Category |
|-------------------------------------------------|-----------------|
| Acute toxicity, Oral | Category 4 |
| Skin corrosion/irritation | Category 2 |
| Serious eye damage/eye irritation | Category 2A |
| Specific target organ toxicity, single exposure | Category 3 |
| Hazardous to the aquatic environment, long-term | Category 2 |

Table 2: GHS Label Elements



| Element | Description |
|-------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Pictograms |  alt text |
| |  alt text |
| Signal Word | Warning ^[1] ^[2] |
| Hazard Statements | H302: Harmful if swallowed. ^[2] H315: Causes skin irritation. ^[1] ^[2] H319: Causes serious eye irritation. ^[1] ^[2] H335: May cause respiratory irritation. ^[1] ^[2] H411: Toxic to aquatic life with long lasting effects. ^[3] |

Table 3: GHS Precautionary Statements

| Type | Code | Statement |
|--------------------|----------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapours/spray.[2] |
| P264 | Wash skin thoroughly after handling. | |
| P270 | Do not eat, drink or smoke when using this product. | |
| P271 | Use only outdoors or in a well-ventilated area.[4] | |
| P273 | Avoid release to the environment.[3] | |
| P280 | Wear protective gloves/ eye protection/ face protection. | |
| Response | P301 + P312 | IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water.[4] | |
| P304 + P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1] | |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4] | |
| P330 | Rinse mouth. | |
| P332 + P313 | If skin irritation occurs: Get medical advice/attention. | |

| | | |
|-------------|-------------------------------------------------------------|-----------------------------------------------------------------------|
| P337 + P313 | If eye irritation persists: Get medical advice/attention. | |
| P362 + P364 | Take off contaminated clothing and wash it before reuse.[1] | |
| P391 | Collect spillage.[3] | |
| Storage | P403 + P233 | Store in a well-ventilated place. Keep container tightly closed.[1] |
| P405 | Store locked up.[1][4] | |
| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant.[4] |

Experimental Protocols

Detailed experimental protocols for the GHS classification of **1-Bromo-2-methyl-4-(trifluoromethoxy)benzene** are not publicly available. The classification is typically derived from data submitted to regulatory bodies like the European Chemicals Agency (ECHA) by chemical manufacturers and suppliers. The methodologies for determining these hazard classifications generally follow OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals.

A generalized workflow for determining the GHS classifications presented above would include:

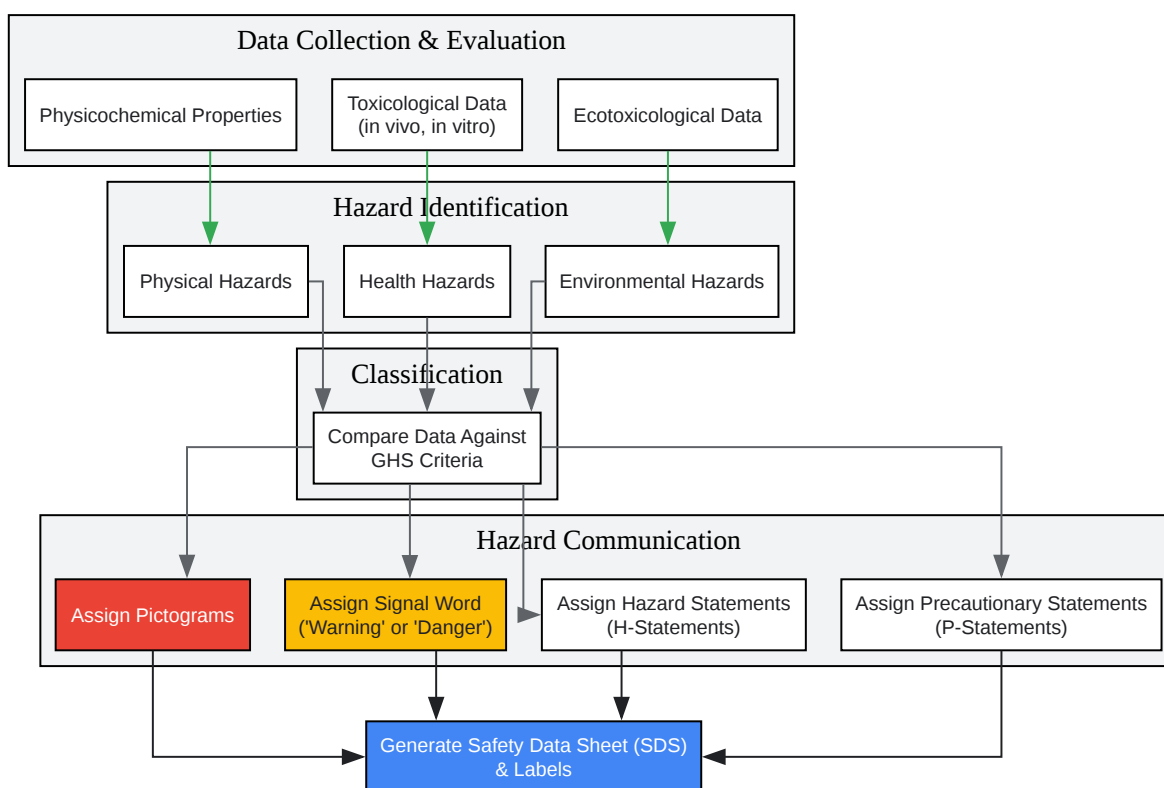
- **Acute Oral Toxicity:** Studies, often using rodent models, to determine the median lethal dose (LD50). An LD50 value between 300 and 2000 mg/kg typically corresponds to a Category 4 classification.
- **Skin Irritation:** In vivo or in vitro tests to assess the potential of the substance to cause reversible inflammatory changes to the skin. The scoring of erythema and edema determines the classification.
- **Eye Irritation:** In vivo or in vitro tests to evaluate the potential for a substance to cause reversible changes in the eye. The severity and persistence of effects on the cornea, iris, and

conjunctiva are assessed.

- **Aquatic Toxicity:** Studies on aquatic organisms (e.g., fish, daphnia, algae) to determine the substance's acute and chronic toxicity. The long-term hazard classification (Aquatic Chronic 2) is based on the substance's toxicity and its potential for bioaccumulation and degradation.

GHS Classification Workflow Visualization

The following diagram illustrates the logical workflow for assigning a GHS classification to a chemical substance based on hazard evaluation.



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Caption: GHS classification workflow from data evaluation to hazard communication.

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References

- 1. 1-Bromo-2-methyl-4-(trifluoromethyl)benzene | C₈H₆BrF₃ | CID 22754141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. angenechemical.com [angenechemical.com]
- 3. 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene | C₈H₆BrF₃O | CID 2775560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. angenechemical.com [angenechemical.com]
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